

# AR-M 1000390 solubility issues and solutions.

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## Compound of Interest

Compound Name: AR-M 1000390

Cat. No.: B1243119

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## AR-M 1000390 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **AR-M 1000390**. Below you will find troubleshooting guides, frequently asked questions, and detailed experimental protocols to ensure the successful use of this compound in your research.

## Solubility Data

The solubility of **AR-M 1000390** hydrochloride can vary based on the solvent and experimental conditions. The following table summarizes the available quantitative data for easy reference.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	≥ 150 mg/mL[1][2]	389.67 mM[1][2]	It is recommended to use newly opened DMSO as it is hygroscopic, which can affect solubility.[1][3]
Water	50 mg/mL[1]	129.89 mM[1]	Ultrasonic treatment is needed to achieve this concentration.[1]
Water	38.49 mg/mL[3]	99.99 mM[3]	Sonication is recommended.[3]

## Frequently Asked Questions (FAQs) & Troubleshooting Guide

This section addresses common issues and questions that may arise during the handling and use of **AR-M 1000390**.

Q1: My **AR-M 1000390** is not dissolving properly in DMSO. What should I do?

A1: Ensure you are using fresh, anhydrous DMSO, as it is hygroscopic and absorbed moisture can reduce the compound's solubility.[1][3] For stubborn dissolution, you can warm the solution to 37°C and use an ultrasonic bath to aid in dissolving the compound.[2]

Q2: I observed precipitation when diluting my DMSO stock solution with an aqueous buffer. How can I prevent this?

A2: This is a common issue when diluting a highly concentrated DMSO stock into an aqueous medium. To mitigate this, consider the following:

- Lower the stock concentration: Preparing a less concentrated DMSO stock may help.

- Use a co-solvent: For in vivo preparations, a common method involves using a co-solvent system. For example, you can mix your DMSO stock with PEG300 and Tween 80 before adding the final aqueous solution (e.g., saline or PBS).[3]
- Stepwise dilution: Instead of a single large dilution, try adding the aqueous buffer to the DMSO stock in smaller, sequential steps while vortexing.

Q3: What is the best way to store **AR-M 1000390** solutions?

A3: Stock solutions of **AR-M 1000390** in DMSO should be stored at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[1] It is advisable to aliquot the stock solution to avoid repeated freeze-thaw cycles.[3]

Q4: Can I prepare a stock solution of **AR-M 1000390** directly in water?

A4: Yes, **AR-M 1000390** hydrochloride is soluble in water. However, achieving higher concentrations may require sonication.[1][3] For concentrations up to 50 mg/mL, the use of an ultrasonic bath is recommended.[1]

Q5: How should I handle the solid form of **AR-M 1000390**?

A5: The solid compound is typically a white to off-white powder.[1] It should be stored at 4°C under sealed conditions, away from moisture.[1] When preparing to use the compound, allow the vial to reach room temperature for at least an hour before opening to prevent condensation.  
[2]

## Experimental Protocols

Below are detailed methodologies for preparing solutions of **AR-M 1000390** for in vitro and in vivo experiments.

### Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Weigh the Compound: Accurately weigh the required amount of **AR-M 1000390** hydrochloride (Molecular Weight: 384.94 g/mol ). For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.85 mg.

- **Add Solvent:** Add the appropriate volume of fresh, anhydrous DMSO to the solid compound. For the example above, add 1 mL of DMSO.
- **Dissolve:** Vortex the solution thoroughly. If necessary, briefly sonicate the vial in an ultrasonic water bath to ensure complete dissolution.
- **Store:** Store the stock solution in aliquots at -20°C or -80°C.

## Protocol 2: Preparation of an In Vivo Formulation

This protocol is adapted from a general method for preparing formulations for animal studies.[3]

- **Prepare Stock:** Start with a concentrated stock solution of **AR-M 1000390** in DMSO (e.g., 40 mg/mL).
- **Add Co-solvents:** In a sterile tube, take a specific volume of the DMSO stock solution. For example, start with 50 µL of the 40 mg/mL DMSO stock.
- **First Co-solvent:** Add 300 µL of PEG300 to the DMSO stock. Mix well until the solution is clear.
- **Second Co-solvent:** Add 50 µL of Tween 80 to the mixture. Mix thoroughly until the solution is clear.
- **Aqueous Phase:** Add 600 µL of sterile saline, PBS, or ddH<sub>2</sub>O to the mixture. Mix gently but thoroughly to obtain the final formulation. The final concentration in this example would be 2 mg/mL.

## Visualizations

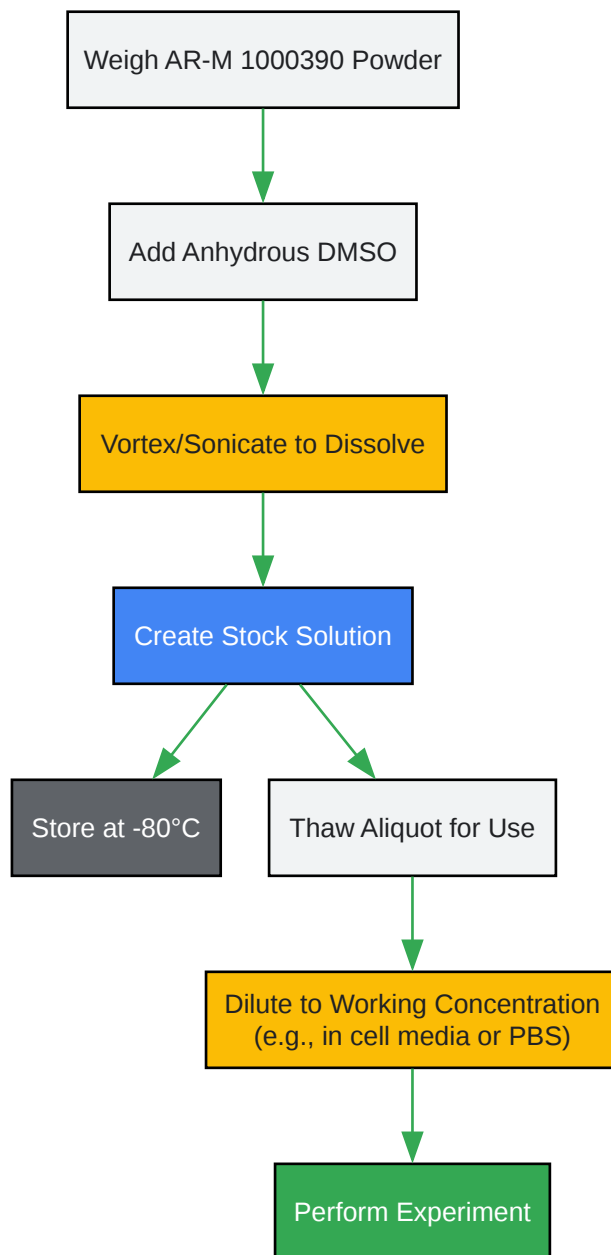
### Signaling Pathway



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Caption: Simplified signaling pathway of **AR-M 1000390** as a δ-opioid receptor agonist.

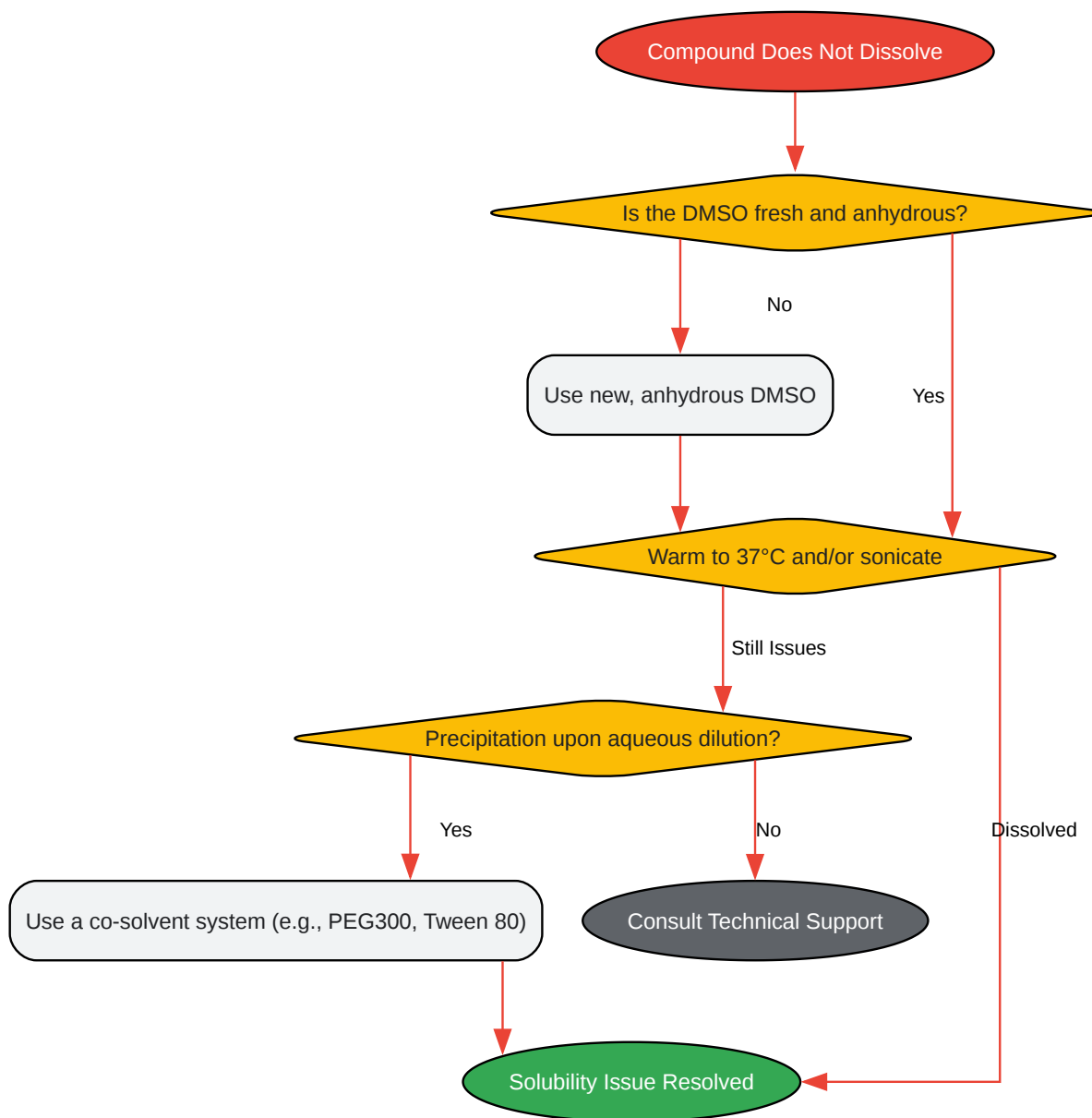
## Experimental Workflow



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Caption: General workflow for preparing **AR-M 1000390** for experimental use.

## Troubleshooting Logic



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Caption: Decision-making process for troubleshooting **AR-M 1000390** solubility issues.

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## References

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